

BWD compound synthesis and characterization

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Compound of Interest

Compound Name: BWD

Cat. No.: B009257

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Introduction

The **BWD-01** compound is a cationic polymer synthesized from the polycondensation of dicyandiamide (DCD), formaldehyde, and ammonium chloride. It functions as a highly effective flocculant, primarily used in wastewater treatment to remove color and other suspended impurities from industrial effluents, particularly from textile, dyeing, paper, and ink industries. This technical guide provides a comprehensive overview of the synthesis, characterization, and mechanism of action of the **BWD-01** compound.

Data Presentation

The following tables summarize the key quantitative data related to the synthesis and physical properties of the **BWD-01** compound.

Table 1: Synthesis Parameters for **BWD-01** Compound

Parameter	Value	Reference
Reactants		
Dicyandiamide (DCD)	1.0 mole	[1]
Formaldehyde	2.58 moles	[1]
Ammonium Chloride	0.5 - 1.0 mole	[2]
Reaction Conditions		
Temperature	70 - 95 °C	[2]
pH (Initial Stage)	7.5 - 9.5	[2]
pH (Polymerization)	4.0 - 6.8	[2]
Reaction Time	3 - 5.5 hours	[2]

Table 2: Physicochemical Properties of **BWD-01** Compound

Property	Value
Appearance	Colorless to light-yellow, viscous liquid
Solid Content	≥ 50%
Viscosity (25 °C)	50 - 300 mPa·s
pH (30% aqueous solution)	3.0 - 6.0
Specific Gravity (20 °C)	1.1 - 1.3 g/cm ³

Experimental Protocols

Synthesis of **BWD-01** Compound

This protocol describes a typical laboratory-scale synthesis of the **BWD-01** polymer.

Materials:

- Dicyandiamide (DCD)

- Formaldehyde solution (37-40%)
- Ammonium chloride
- Sodium hydroxide (for pH adjustment)
- Hydrochloric acid (for pH adjustment)
- Distilled water
- Reaction vessel with stirring, heating, and reflux capabilities
- pH meter

Procedure:

- Hydroxymethylation Stage:
 - In a reaction vessel, combine dicyandiamide, a portion of the ammonium chloride, and water.
 - Adjust the pH of the mixture to between 7.5 and 9.5 using a sodium hydroxide solution.[\[2\]](#)
 - Heat the mixture to 70-85 °C while stirring.[\[2\]](#)
 - Maintain these conditions for 1.5 to 5.5 hours to allow for the hydroxymethylation of dicyandiamide.[\[2\]](#)
- Polycondensation Stage:
 - Transfer the reaction mixture to a polymerization reactor.
 - Add the remaining ammonium chloride to the mixture.
 - Adjust the pH to between 4.0 and 6.8 using hydrochloric acid.[\[2\]](#)
 - Increase the temperature to 75-95 °C and continue the reaction for another 1.5 to 5.0 hours.[\[2\]](#)

- Final Product:
 - Cool the resulting viscous liquid to room temperature. The final product is the **BWD-01** compound.

Characterization of BWD-01 Compound

1. Physicochemical Properties:

- Appearance: Visual inspection of the final product.
- Solid Content: Determined by drying a known weight of the polymer solution in an oven at 105°C to a constant weight.
- Viscosity: Measured using a rotational viscometer at 25 °C.
- pH: Measured on a 30% aqueous solution of the polymer using a calibrated pH meter.
- Specific Gravity: Determined using a pycnometer or a hydrometer at 20 °C.

2. Spectroscopic Characterization:

- Fourier-Transform Infrared (FTIR) Spectroscopy:
 - Objective: To identify the functional groups present in the polymer structure.
 - Procedure: A small amount of the dried polymer is mixed with KBr and pressed into a pellet, or a thin film is cast on a salt plate. The sample is then analyzed using an FTIR spectrometer.
 - Expected Peaks: Characteristic peaks for N-H stretching (amines and amides), C=N stretching (from dicyandiamide), C-N stretching, and C-H stretching are expected. The presence of these peaks confirms the polymerization of the monomers.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Objective: To elucidate the detailed chemical structure of the polymer.

- Procedure: A sample of the polymer is dissolved in a suitable solvent (e.g., D₂O) and analyzed using a ¹H NMR and ¹³C NMR spectrometer.
- Expected Information: NMR analysis can provide information on the different types of protons and carbons in the polymer, helping to confirm the structure and identify the different linkages formed during polymerization.[3][4][5]

Mandatory Visualization

Synthesis Workflow``dot

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Caption: The dual mechanism of flocculation by **BWD-01**.

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